

PSB-16131: A Comparative Guide to a Selective NTPDase2 Inhibitor

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Compound of Interest

Compound Name: PSB-16131

Cat. No.: B15607945

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **PSB-16131**, a potent and selective inhibitor of human ectonucleoside triphosphate diphosphohydrolase 2 (NTPDase2), with alternative compounds. The information is supported by experimental data to ensure the reproducibility of key findings.

PSB-16131 has emerged as a valuable tool for studying the physiological and pathological roles of NTPDase2. This enzyme is involved in the regulation of purinergic signaling by hydrolyzing extracellular nucleoside tri- and diphosphates. Its dysregulation has been implicated in inflammation, neurodegenerative diseases, and cancer.^{[1][2]} **PSB-16131**, with the chemical name 1-amino-4-(9-phenanthrylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonate, is a non-competitive inhibitor of human NTPDase2 with an IC₅₀ value of 539 nM.^{[1][3][4][5][6]}

Comparative Inhibitory Activity

The following table summarizes the inhibitory activity of **PSB-16131** and selected alternative compounds against various NTPDases. This data is crucial for designing experiments where isoform selectivity is important.

Compound	Target NTPDase	IC50 (nM)	Inhibition Type	Reference
PSB-16131	human NTPDase2	539	Non-competitive	[1][4][5][6]
PSB-16131	L. pneumophila Lp1NTPDase	4,240	-	[7]
PSB-2020	human NTPDase2	551	-	[4][5]
PSB-1011	human NTPDase3	390	Mixed	[5][8]
PSB-2046	human NTPDase3	723	-	[5]
ARL67156	human NTPDase1, -3	11,000 (Ki), 18,000 (Ki)	Competitive	[6]
Reactive Blue 2	Non-selective NTPDase	-	-	[7]

Signaling Pathway of NTPDase2 in Purinergic Signaling

The diagram below illustrates the role of NTPDase2 in the purinergic signaling cascade and the point of inhibition by **PSB-16131**. Extracellular ATP and ADP are key signaling molecules that activate purinergic receptors. NTPDase2, along with other ectonucleotidases, regulates the concentration of these molecules.

NTPDase2 in the purinergic signaling cascade.

Experimental Protocols

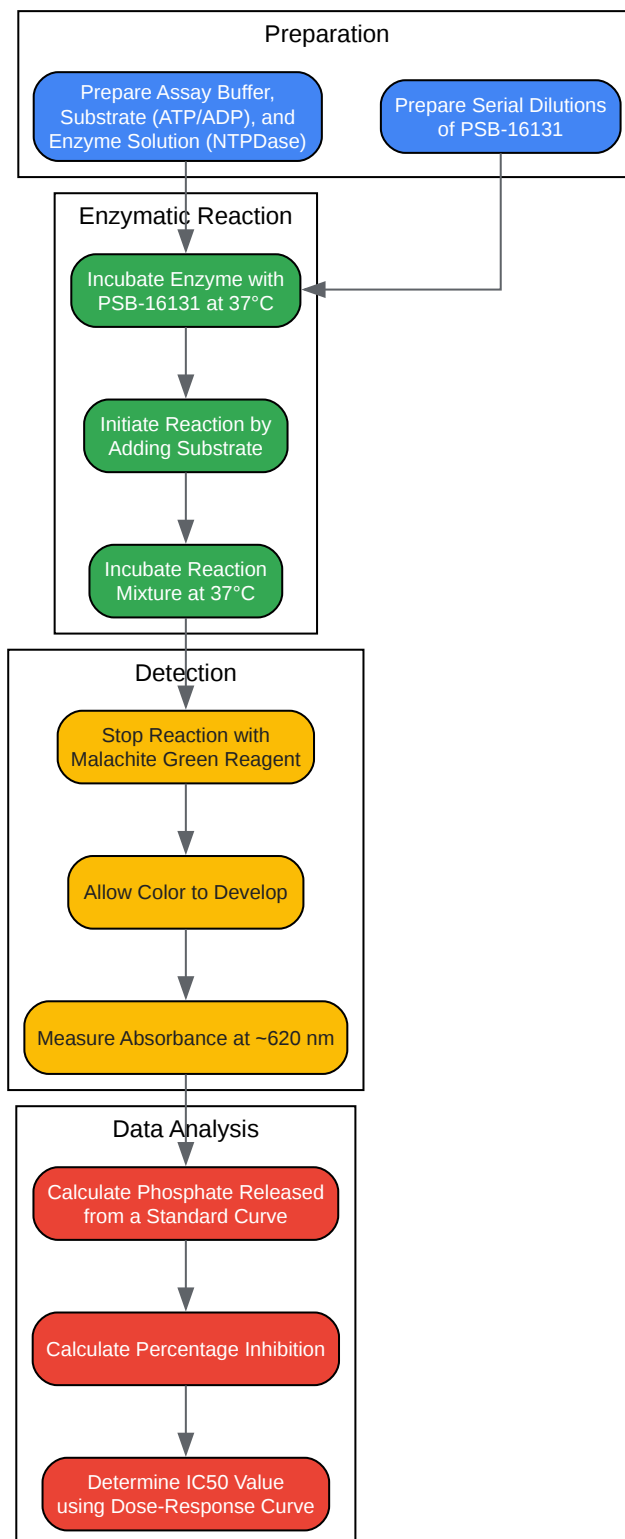
Reproducibility of experimental results is fundamental to scientific progress. Below are detailed methodologies for key experiments involving **PSB-16131**.

Determination of NTPDase Inhibitory Activity (Malachite Green Assay)

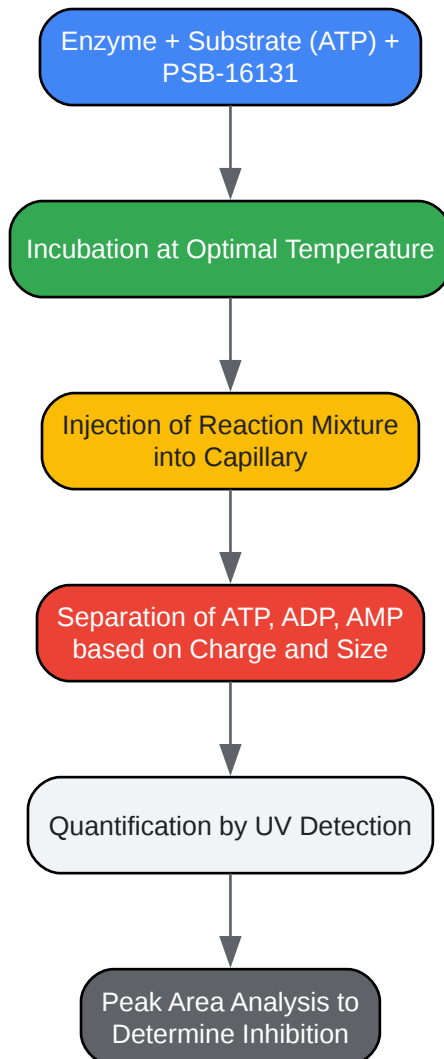
This assay is a common method to measure the activity of NTPDases by quantifying the release of inorganic phosphate from nucleotide hydrolysis.

Experimental Workflow:

Workflow for Malachite Green Assay



Logical Flow of CE-based Assay



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase (NTPDase) Inhibitors With Selectivity for NTPDase2 and NTPDase3 | Arab-German Young Academy [agya.info]
- 4. Frontiers | Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase (NTPDase) Inhibitors With Selectivity for NTPDase2 and NTPDase3 [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. frontiersin.org [frontiersin.org]
- 7. Inhibitors for the bacterial ectonucleotidase Lp1NTPDase from Legionella pneumophila - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. bonndoc.ulb.uni-bonn.de [bonndoc.ulb.uni-bonn.de]
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